

physical and chemical properties of chlorobutanol

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Compound of Interest

Compound Name: Chlorobutanol

Cat. No.: B10753523

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An In-depth Technical Guide to the Physical and Chemical Properties of **Chlorobutanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorobutanol (1,1,1-trichloro-2-methyl-2-propanol) is a versatile organic compound widely utilized in the pharmaceutical and cosmetic industries.[1][2] It functions primarily as an antimicrobial preservative in parenteral, ophthalmic, and other dosage forms, typically at a concentration of 0.5% w/v.[3][4] Beyond its preservative capabilities, **chlorobutanol** also exhibits mild sedative, hypnotic, and local anesthetic properties.[1][5][6]

This technical guide provides a comprehensive overview of the core physical and chemical properties of **chlorobutanol**. It is designed to be a key resource for researchers, formulation scientists, and quality control professionals, offering detailed data, experimental methodologies, and visual representations of its fundamental chemical processes.

Physical Properties

Chlorobutanol is a white, crystalline solid with a characteristic camphor-like odor and taste.[2][7][8] It exists in both anhydrous and hemihydrate forms, which differ in their melting points.[3][8] A critical physical characteristic is its tendency to sublime readily, even at room temperature, which requires storage in well-closed containers.[3][8][9]

Tabulated Physical Data

The quantitative physical properties of **chlorobutanol** are summarized in the table below for easy reference and comparison.

Property	Value (Anhydrous)	Value (Hemihydrate)	Reference(s)
Molecular Formula	C ₄ H ₇ Cl ₃ O	C ₄ H ₇ Cl ₃ O · ½H ₂ O	[7] [8] [10]
Molecular Weight	177.46 g/mol	186.47 g/mol	[7] [8] [11]
Appearance	Colorless or white crystals	Colorless or white crystals	[1] [8]
Odor	Camphoraceous	Camphoraceous	[1] [7]
Melting Point	95–99 °C	76–78 °C	[1] [3] [6]
Boiling Point	167 °C	N/A	[1] [3] [7]
pKa (Strongest Acidic)	12.59	N/A	[5]
LogP (Octanol-Water)	1.75 - 2.31	N/A	[5] [7]
Vapor Pressure	0.83 mmHg (at 25 °C)	N/A	[7]
Refractive Index	1.4339 (at 25 °C)	N/A	[3] [7]

Solubility Profile

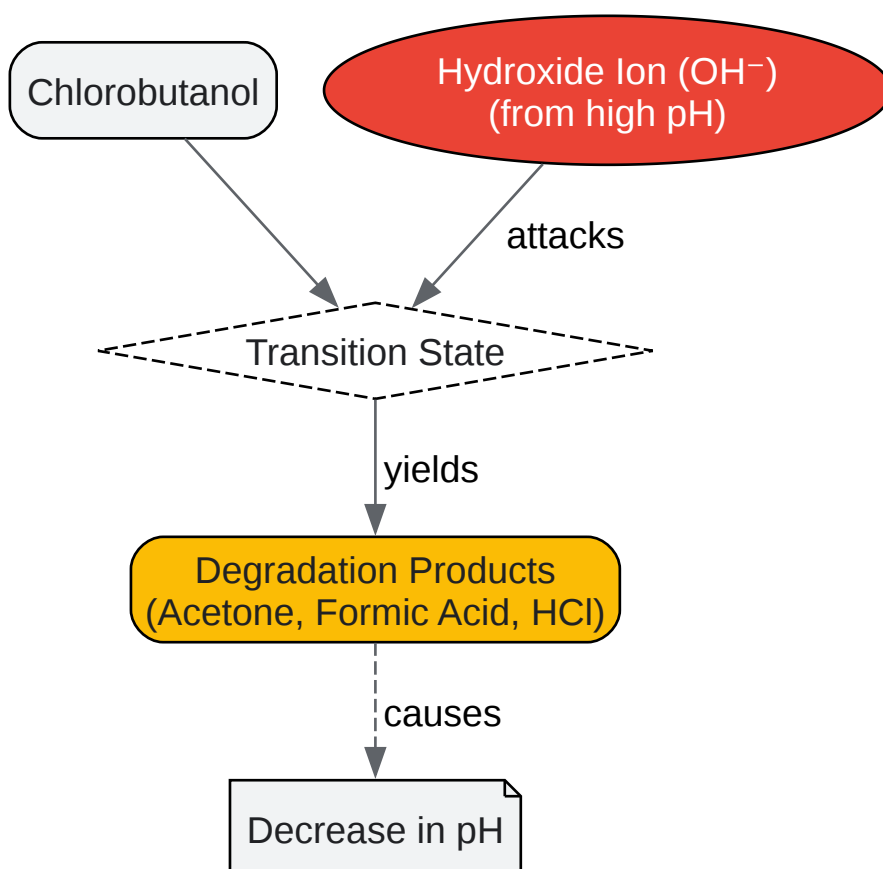
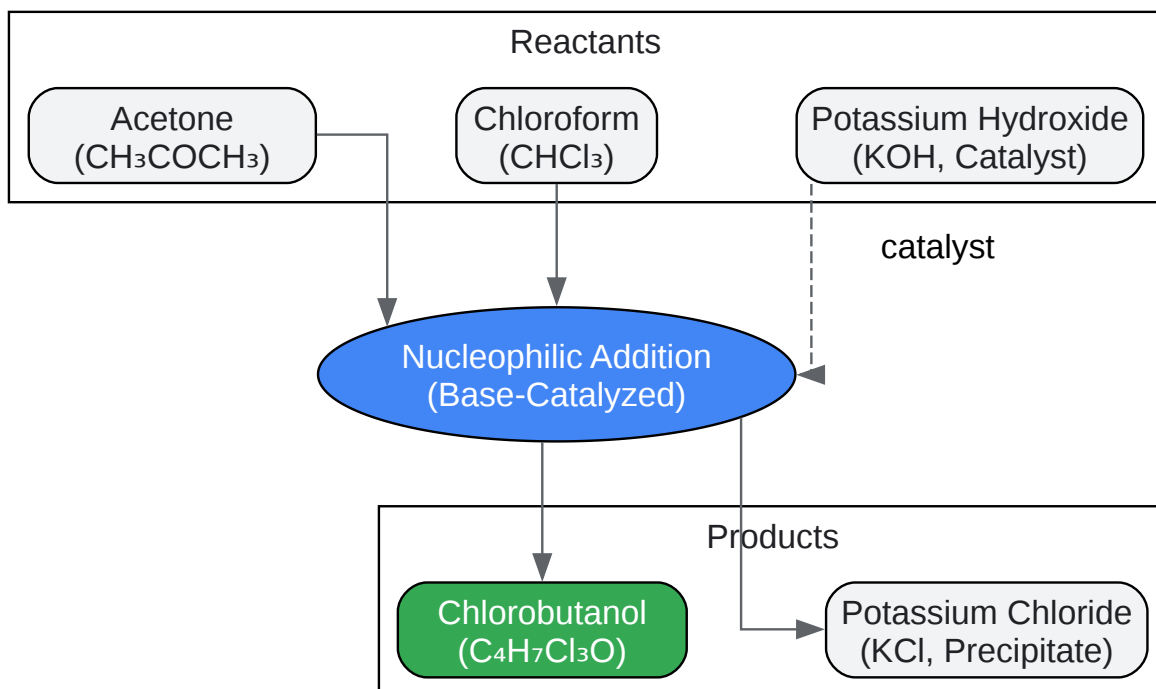
Chlorobutanol's solubility is a key consideration for formulation development. It is sparingly soluble in cold water but its solubility increases in hot water.[\[7\]](#)[\[12\]](#) It is freely soluble in various organic solvents.

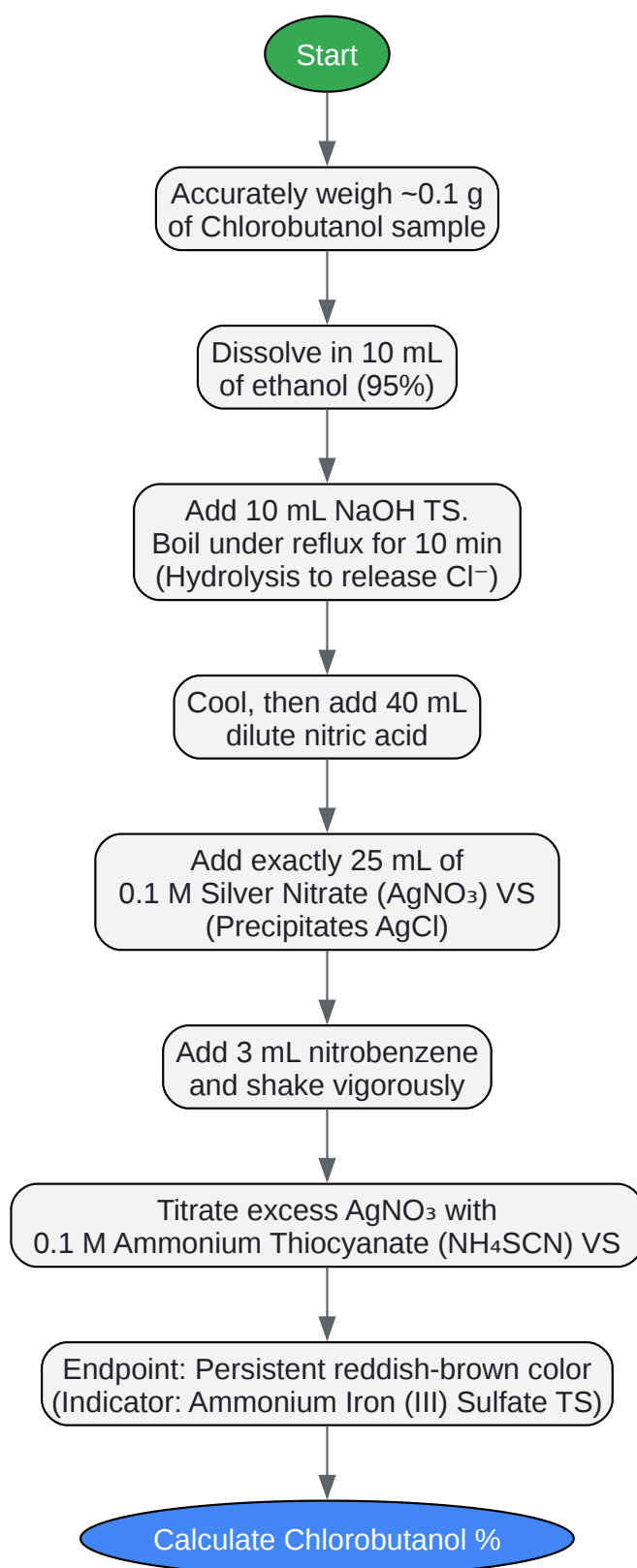
Solvent	Solubility (at 20-25 °C)	Reference(s)
Water	1 g in 125 mL (approx. 0.8% w/v)	[3] [7] [8]
Ethanol (95%)	1 g in 1 mL	[3] [8]
Glycerin	1 g in 10 mL	[3] [8] [12]
Chloroform	Freely Soluble	[3] [8]
Ether	Freely Soluble	[3] [8]
Acetone	Soluble	[7] [9]
Volatile Oils	Freely Soluble	[3] [7]

Chemical Properties and Behavior

Synthesis

Chlorobutanol is synthesized via a base-catalyzed nucleophilic addition reaction. The process involves the reaction of acetone and chloroform in the presence of a strong base, such as potassium hydroxide or sodium hydroxide.[\[1\]](#)[\[3\]](#)[\[13\]](#)





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References

- 1. Chlorobutanol - Wikipedia [en.wikipedia.org]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. phexcom.com [phexcom.com]
- 4. bocsci.com [bocsci.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Chlorobutanol [drugfuture.com]
- 7. Chlorobutanol | C₄H₇ClO | CID 5977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. athenstaedt.de [athenstaedt.de]
- 9. Chlorobutanol - Sciencemadness Wiki [sciencemadness.org]
- 10. GSRS [precision.fda.gov]
- 11. Chlorobutanol USP Reference Standard CAS 6001-64-5 Sigma-Aldrich [sigmaaldrich.com]
- 12. chembk.com [chembk.com]
- 13. Chlorobutanol Synthesis - Pharmacy Infoline [pharmacyinfoline.com]
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